

Metizoline: A Technical Overview of an Obscure Vasoconstrictor

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Compound of Interest

Compound Name: Metizoline

Cat. No.: B101847

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following technical guide on **Metizoline** has been compiled from limited publicly available scientific information. Due to the sparse data, this document serves as a concise summary rather than an in-depth whitepaper. Detailed experimental protocols, extensive quantitative data, and a comprehensive development history for **Metizoline** are not readily available in the published literature.

Introduction

Metizoline (also known as Metyzoline) is a sympathomimetic agent classified as a nasal decongestant.^{[1][2]} Its primary and seemingly sole clinical application has been in the symptomatic relief of allergic and vasomotor rhinitis.^[1] Marketed under the trade name Ellsyl, its mechanism of action is presumed to be that of an alpha-adrenergic agonist, leading to vasoconstriction in the nasal mucosa.

History and Development

The developmental history of **Metizoline** is not well-documented in readily accessible scientific literature. The compound was the subject of a clinical study published in 1975, which compared its efficacy and safety to phenylephrine for allergic and vasomotor rhinitis. This suggests that **Metizoline** was likely discovered and developed sometime prior to this period. However, specific details regarding its synthesis, discovery, and preclinical development are scarce.

Physicochemical Properties

A summary of the known physicochemical properties of **Metizoline** is presented in Table 1.

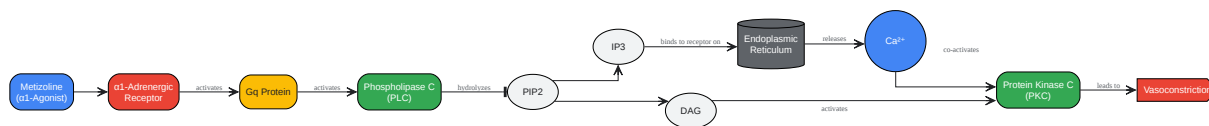
Property	Value	Source
IUPAC Name	2-[(2-methyl-1-benzothien-3-yl)methyl]-4,5-dihydro-1H-imidazole	PubChem
Molecular Formula	C13H14N2S	PubChem[2]
Molar Mass	230.33 g/mol	PubChem[2]
CAS Number	17692-22-7	Wikipedia[1]
ATC Code	R01AA10 (WHO)	Wikipedia[1]
Synonyms	Metizoline, Benazoline	PubChem[2]

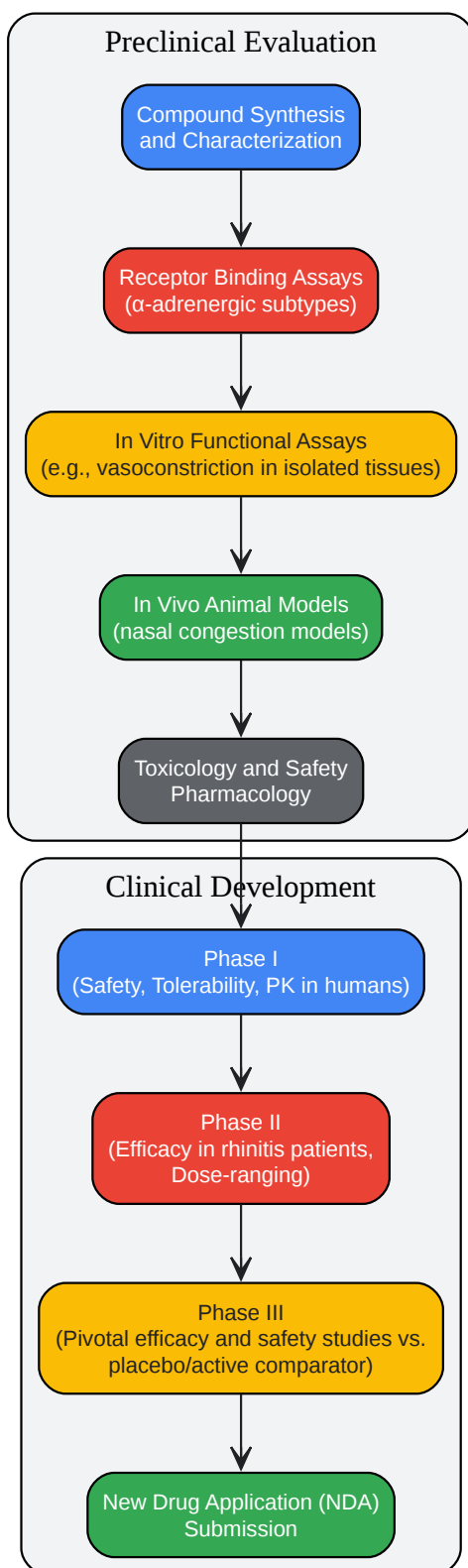
Pharmacological Profile

Mechanism of Action: Alpha-Adrenergic Agonism

Metizoline is classified as a sympathomimetic amine, and its vasoconstrictive effects are characteristic of alpha-adrenergic receptor agonists. While specific receptor binding affinities and selectivity profiles for **Metizoline** are not available, it is presumed to act on alpha-adrenergic receptors located on the smooth muscle of blood vessels in the nasal mucosa. Activation of these receptors leads to vasoconstriction, reducing blood flow and swelling, thereby alleviating nasal congestion.

The general signaling pathway for an alpha-1 adrenergic agonist, the likely target for **Metizoline**, is depicted below.





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References

- 1. Metizoline - Wikipedia [en.wikipedia.org]
- 2. Metizoline | C₁₃H₁₄N₂S | CID 28688 - PubChem [pubchem.ncbi.nlm.nih.gov]
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